

Operational Guide: Proper Disposal of Ethyl 4-Chloro-3-iodobenzoate[1][2]

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Compound of Interest

Compound Name: Ethyl 4-Chloro-3-iodobenzoate

CAS No.: 1208074-81-0

Cat. No.: B599309

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Executive Summary & Chemical Profile

Ethyl 4-Chloro-3-iodobenzoate is a mixed-halogenated aromatic ester commonly used as an intermediate in cross-coupling reactions (e.g., Suzuki-Miyaura).[1] Its disposal requires strict adherence to halogenated waste protocols.[1] Improper disposal (e.g., mixing with non-halogenated streams or drain disposal) poses severe regulatory risks (RCRA violations) and environmental hazards due to the persistence of the carbon-halogen bonds.[1]

Chemical Identity & Hazard Data[2][3][4][5][6]

Parameter	Specification
Chemical Name	Ethyl 4-Chloro-3-iodobenzoate
CAS Number	1157948-35-0 (Verify against specific vendor COA)
Molecular Formula	C ₉ H ₈ ClIO ₂
Hazard Class	Irritant (Skin/Eye/Resp); Aquatic Toxicity
GHS Codes	H315, H319, H335, H411
Waste Category	Halogenated Organic (High BTU Incineration Required)

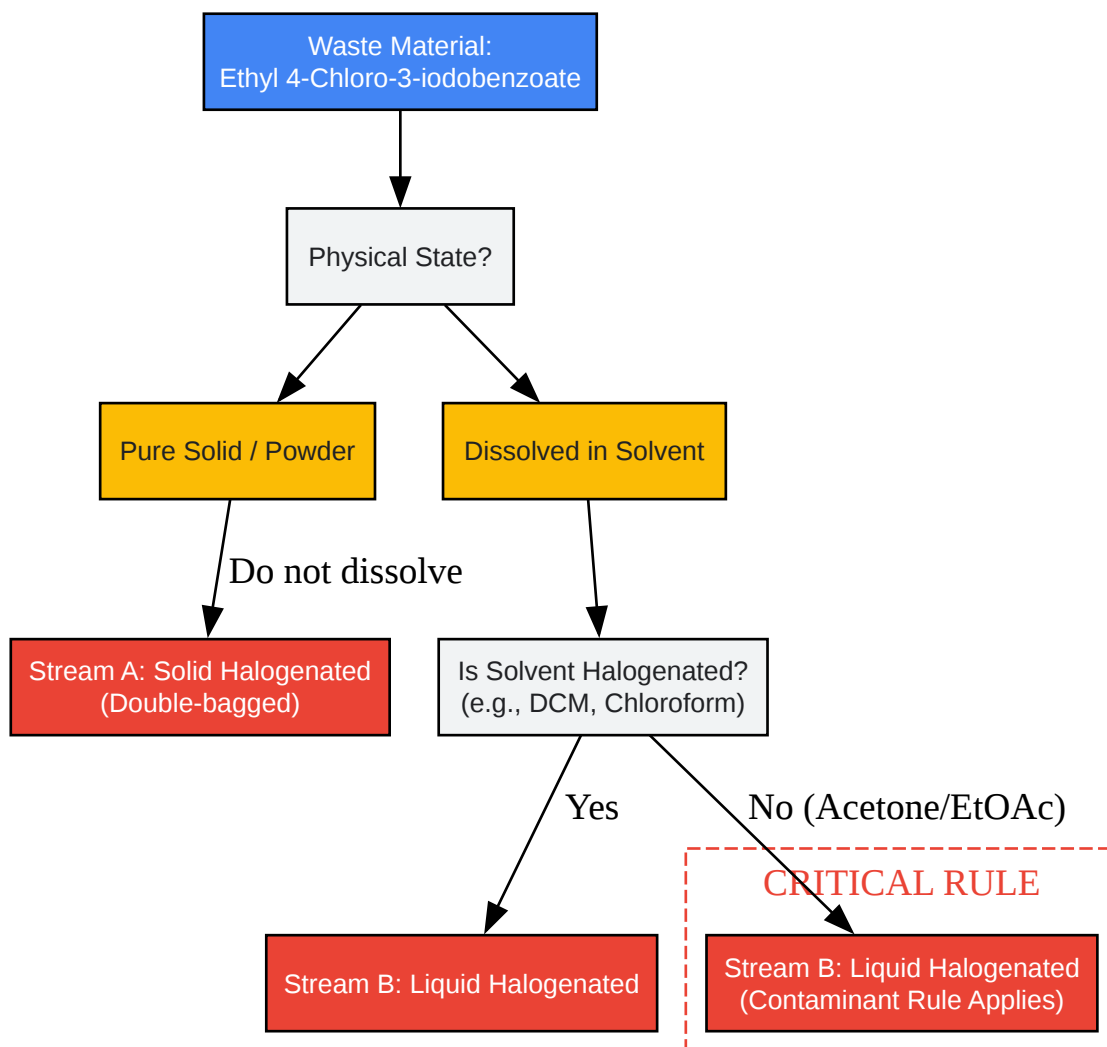
Pre-Disposal Risk Assessment

Before handling waste, you must understand the why behind the protocol. This ensures compliance and safety.^[1]

- **Halogen Content:** The presence of both Chlorine (Cl) and Iodine (I) classifies this as Halogenated Waste.^{[1][2]} Waste vendors typically use rotary kiln incineration for these compounds to prevent the formation of dioxins or incomplete combustion products.^[1]
- **Chemical Stability:** As an ester, this compound is susceptible to hydrolysis in strong acid or base.^[1] Do not attempt to neutralize or chemically destroy this material in-house using standard acid/base baths, as this may generate toxic iodinated byproducts or free iodine gas ().^[1]
- **Segregation:** Segregation is the single most critical logistical step.^[1] Mixing this compound with non-halogenated solvents (e.g., Acetone, Ethanol waste) will contaminate the entire container, forcing the vendor to treat the whole volume as halogenated, significantly increasing disposal costs.^[1]

Waste Stream Segregation Logic

The following decision tree illustrates the required workflow for segregating this specific compound.



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Figure 1: Decision tree for segregating **Ethyl 4-Chloro-3-iodobenzoate** waste. Note that even if dissolved in a non-halogenated solvent, the presence of the solute reclassifies the entire mixture as Halogenated Waste.[1]

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance)

Applicability: Expired chemicals, synthesis residues, or contaminated weighing boats.[1]

- PPE Selection: Wear Nitrile gloves (double-gloving recommended for iodinated compounds), safety goggles, and a lab coat.[1] Work inside a fume hood to avoid inhaling dust.[1]
- Primary Containment: Transfer the solid material into a clear, sealable polyethylene bag (Zip-lock style) or a screw-top glass jar.
 - Expert Tip: If using a bag, double-bag it.[1] Iodinated organic solids can sometimes sublime or degrade, discoloring outer containers.[1]
- Labeling: Apply a hazardous waste label immediately.[1]
 - Constituents: "**Ethyl 4-Chloro-3-iodobenzoate**"[1]
 - Hazard Checkbox: Toxic, Irritant.[1]
 - Tag: "Halogenated Organic Solid."[1]
- Secondary Containment: Place the sealed bag/jar into the laboratory's dedicated Solid Hazardous Waste Drum (usually a wide-mouth HDPE drum with a lever-lock ring).[1]

Protocol B: Liquid Waste (Reaction Mixtures/Rinses)

Applicability: Mother liquors, extraction layers, or rotary evaporator traps containing the compound.[1]

- Container Selection: Use a dedicated Halogenated Solvent Waste carboy (typically HDPE or safety-coated glass).[1]
 - Compatibility Check: Ensure the carboy does not contain strong oxidizers (e.g., Nitric acid waste) or strong bases.[1]
- Transfer: Pour the solution into the carboy using a funnel to prevent splashing.
- Logging: Log the addition on the carboy's inventory sheet.
 - Crucial: You must list "**Ethyl 4-Chloro-3-iodobenzoate**" specifically.[1][3] Do not just write "Organic Waste." The disposal facility needs to know about the Iodine content for their incinerator scrubbers.[1]

- Closure: Cap the carboy tightly immediately after use. Do not leave funnels in the neck.[1]

Emergency Spill Response

Scenario: A 5g vial of solid **Ethyl 4-Chloro-3-iodobenzoate** shatters on the floor.

- Isolate: Evacuate the immediate area. Post "Do Not Enter" signage.[1]
- PPE: Don Silver Shield/4H gloves (if available) or double Nitrile gloves, N95 dust mask (or half-face respirator if dust is visible), and goggles.[1]
- Containment:
 - Dry Spill: Do not sweep vigorously (creates dust).[1] Cover the spill with a damp paper towel to suppress dust, then scoop the material and broken glass into a plastic dustpan.[1]
 - Wet Spill: Cover with an inert absorbent (Vermiculite or dedicated organic spill pads).[1] Do not use bleach (risk of reaction with iodine).[1]
- Disposal: Place all cleanup materials (towels, gloves, scoop contents) into a heavy-duty plastic bag. Seal and label as "Hazardous Waste - Debris contaminated with Halogenated Organics." [1]
- Decontamination: Wash the surface with a soapy water solution.[1]

Regulatory & Compliance Context

- EPA RCRA Status: While this specific compound may not have a dedicated "P" or "U" list code, it is regulated under the "Mixture Rule" and "Derived-From Rule" if mixed with listed solvents.[1] As a pure substance, it is handled as a characteristic hazardous waste due to toxicity and halogen content.[1]
- Disposal Method: The only acceptable final disposal method is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).[1]
- Drain Disposal: Strictly Prohibited. Halogenated aromatics are toxic to aquatic life and can disrupt municipal water treatment bacteria.[1]

References

- U.S. Environmental Protection Agency (EPA). "Criteria for the Definition of Solid Waste and Solid and Hazardous Waste Exclusions." [1] Resource Conservation and Recovery Act (RCRA). [1]
 - [\[Link\]](#) [1]
- PubChem. "Compound Summary: Ethyl 4-iodobenzoate (Analogous Structure)." [1] National Library of Medicine. [1]
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- Occupational Safety and Health Administration (OSHA). "Occupational Safety and Health Standards: Toxic and Hazardous Substances (1910.1000)." [1]
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Sources

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- 2. uakron.edu [uakron.edu]
- 3. tcichemicals.com [tcichemicals.com]
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